

Protocol for Assessing S 17092 Efficacy in Aged Rodents

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Compound of Interest

Compound Name: S 17092

Cat. No.: B1680377

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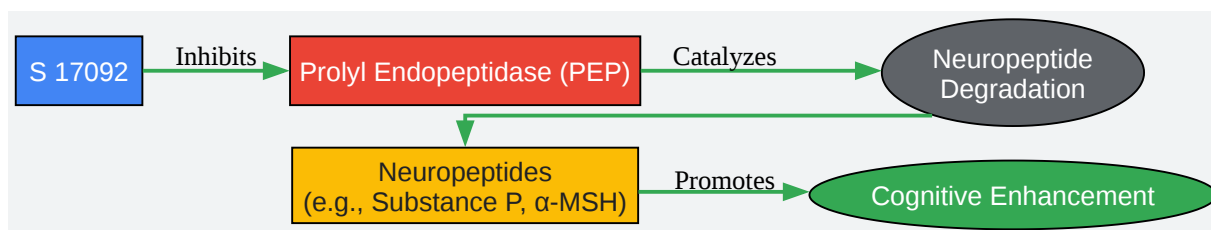
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

S 17092 is a selective inhibitor of the enzyme prolyl endopeptidase (PEP).^{[1][2]} This enzyme is responsible for the breakdown of various neuropeptides in the brain that are implicated in cognitive functions. By inhibiting PEP, **S 17092** increases the levels of these neuropeptides, which is believed to produce nootropic, or cognitive-enhancing, effects. Preclinical studies have demonstrated the potential of **S 17092** in improving memory deficits associated with aging. This document provides a detailed protocol for assessing the efficacy of **S 17092** in aged rodent models, covering behavioral, biochemical, and electrophysiological assays.

Mechanism of Action of S 17092

S 17092 exerts its effects by inhibiting prolyl endopeptidase, an enzyme that cleaves peptide bonds on the C-terminal side of proline residues. This inhibition leads to a subsequent increase in the concentration of various neuropeptides, such as Substance P and α -melanocyte-stimulating hormone (α -MSH), which are involved in learning and memory processes.



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Mechanism of Action of **S 17092**.

Experimental Protocols

Animal Models and S 17092 Administration

- Animal Model: Aged male and female rodents (e.g., C57BL/6J mice, 27-28 months old; Wistar rats, 18-24 months old) should be used.[3] It is crucial to use age-matched controls for all experiments.
- Housing: Animals should be housed in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water, unless otherwise specified by the experimental protocol (e.g., food restriction for the radial arm maze).
- Drug Administration: **S 17092** is typically administered orally (p.o.). A common effective dose in aged mice has been reported to be 10 mg/kg.[4] In a primate model of Parkinson's disease, a 3 mg/kg oral dose was found to be effective.[5] A dose-response study is recommended to determine the optimal dose for a specific rodent strain and age. The vehicle control should be administered in the same manner.

Behavioral Assays for Cognitive Function

The radial arm maze is used to assess both working and reference memory.[3][6]

- Apparatus: An eight-arm radial maze with a central platform. Food wells are located at the end of each arm.
- Pre-training/Habituation: For two days prior to testing, animals are placed in the maze for 10 minutes with all arms baited to encourage exploration.

- Testing Protocol:
 - Working Memory Task: All eight arms are baited. The animal is placed in the center and allowed to explore the maze. An entry into an arm not previously visited is recorded as a correct choice. Re-entry into an already visited arm is a working memory error.
 - Reference Memory Task: A subset of arms (e.g., four) are consistently baited across all trials, while the other arms are never baited. An entry into a never-baited arm is a reference memory error.
- Data Collection: The number of correct choices, working memory errors, and reference memory errors are recorded.
- **S 17092** Efficacy Data:
 - Aged mice treated with 10 mg/kg of **S 17092** (orally) showed a significant improvement in a two-stage spatial discrimination task, performing at a level comparable to younger untreated animals.^[4] In the simultaneous 2-choice discrimination phase, **S 17092**-treated mice performed at 68.8-72.5% correct compared to the vehicle group's 53-58.3% correct.^[4]

Treatment Group	Dose (oral)	Performance (% Correct Choices)
Aged - Vehicle	-	53.00 ± 2.84
Aged - S 17092	10 mg/kg	72.50 ± 2.11
Young - Untreated	-	~75%

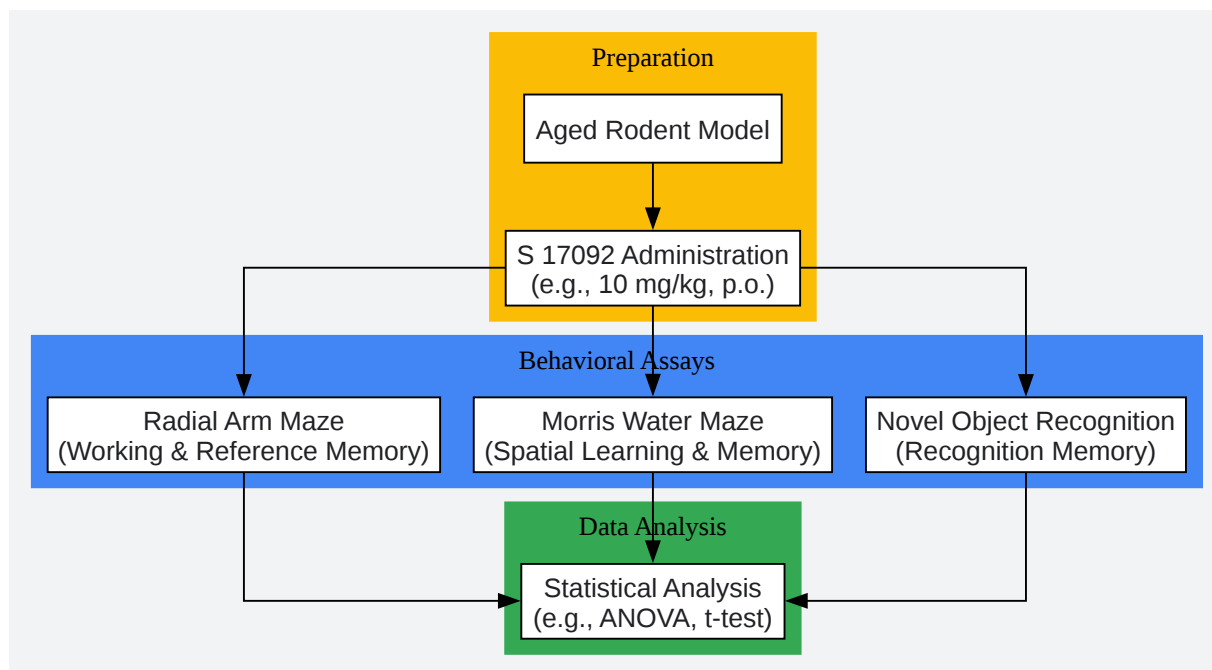
The Morris water maze is a widely used test for assessing hippocampal-dependent spatial learning and memory.^{[7][8]}

- Apparatus: A circular pool (approximately 1.5-2.0 meters in diameter) filled with opaque water. A hidden platform is submerged just below the water surface.
- Protocol:

- Acquisition Phase: Rodents are trained over several days (e.g., 5 days) with multiple trials per day (e.g., 4 trials) to find the hidden platform from different starting locations. The latency to find the platform and the path length are recorded.
- Probe Trial: On the final day, the platform is removed, and the rodent is allowed to swim for a set time (e.g., 60 seconds). The time spent in the target quadrant (where the platform was located) is measured.
- Data Collection: Escape latency, path length, and time spent in the target quadrant are the primary measures.

This task assesses the rodent's ability to recognize a novel object from a familiar one, a measure of recognition memory.^{[9][10]}

- Apparatus: An open-field arena.
- Protocol:
 - Habituation: The rodent is allowed to explore the empty arena.
 - Training/Familiarization Phase: Two identical objects are placed in the arena, and the rodent is allowed to explore them for a set period.
 - Test Phase: After a retention interval, one of the familiar objects is replaced with a novel object. The time spent exploring the novel and familiar objects is recorded.
- Data Collection: A discrimination index is calculated: $(\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total exploration time})$. A higher index indicates better recognition memory.



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Workflow for Behavioral Assessment of **S 17092**.

Biochemical Assays

This assay directly measures the inhibitory effect of **S 17092** on its target enzyme.^[11]

- **Sample Preparation:** Brain tissue (e.g., cortex, hippocampus) is homogenized in an appropriate buffer.
- **Assay Protocol:** The assay is typically performed using a fluorogenic or chromogenic substrate for PEP. The rate of substrate cleavage is measured spectrophotometrically or fluorometrically in the presence and absence of **S 17092**.
- **Data Collection:** PEP activity is expressed as the rate of product formation per unit of protein. The inhibitory effect of **S 17092** is calculated as a percentage of the control activity.

- **S 17092** Efficacy Data:

- A single oral administration of **S 17092** at doses of 10 and 30 mg/kg resulted in a significant decrease in PEP activity in the medulla oblongata of rats (-78% and -82%, respectively).[\[11\]](#) Chronic treatment also showed significant inhibition.[\[11\]](#)

Treatment Group	Dose (oral)	PEP Activity Inhibition (%)	Brain Region
Rat	10 mg/kg	78	Medulla Oblongata
Rat	30 mg/kg	82	Medulla Oblongata

This assay determines the downstream effect of PEP inhibition by **S 17092**.

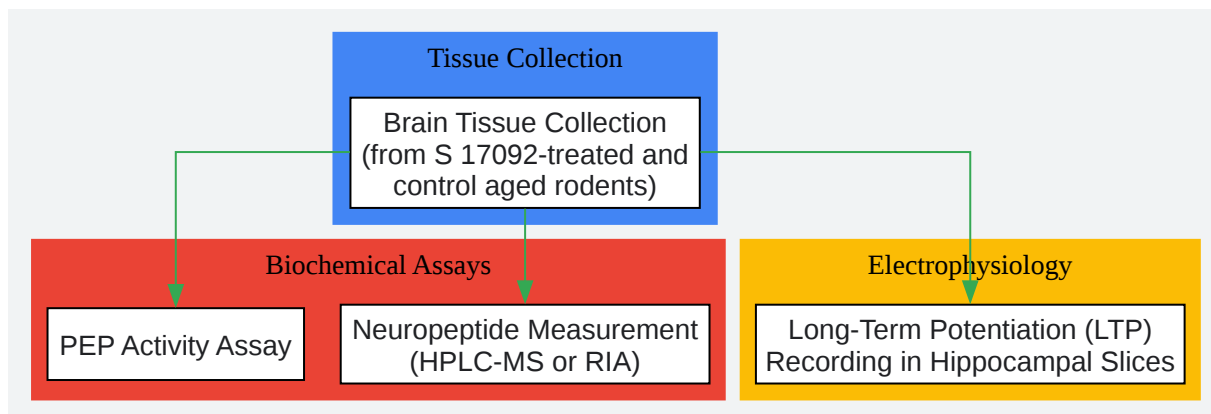
- Sample Preparation: Brain tissue is homogenized, and neuropeptides are extracted.
- Analytical Method: High-performance liquid chromatography (HPLC) coupled with mass spectrometry (MS) or radioimmunoassay (RIA) are commonly used to quantify specific neuropeptides.
- Data Collection: Neuropeptide levels are expressed as concentration per unit of tissue weight or protein.
- **S 17092** Efficacy Data:
 - A single administration of **S 17092** (30 mg/kg) caused a significant increase in Substance P-like immunoreactivity in the frontal cortex (+41%) and hypothalamus (+84%) of rats.[\[11\]](#)
 - The same dose also increased α -MSH-like immunoreactivity in the frontal cortex (+122%) and hypothalamus (+49%).[\[11\]](#)

Neuropeptide	Brain Region	% Increase after S 17092 (30 mg/kg)
Substance P	Frontal Cortex	+41%
Substance P	Hypothalamus	+84%
α -MSH	Frontal Cortex	+122%
α -MSH	Hypothalamus	+49%

Electrophysiological Assessment of Synaptic Plasticity

LTP is a cellular model of learning and memory, and its impairment is a hallmark of cognitive aging.^{[12][13]} Assessing the effect of **S 17092** on LTP can provide insights into its synaptic mechanisms.

- **Preparation:** Acute hippocampal slices are prepared from aged rodents.
- **Recording:** Field excitatory postsynaptic potentials (fEPSPs) are recorded from the CA1 region of the hippocampus following stimulation of the Schaffer collateral pathway.
- **LTP Induction:** A high-frequency stimulation (HFS) protocol is used to induce LTP.
- **Data Collection:** The slope of the fEPSP is measured before and after HFS. The magnitude of LTP is expressed as the percentage increase in the fEPSP slope.
- **Expected Outcome:** While direct studies on the effect of **S 17092** on LTP in aged rodents are limited, it is hypothesized that by increasing neuropeptide levels, **S 17092** may rescue or enhance the impaired LTP observed in aged animals.



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Workflow for Biochemical and Electrophysiological Assessments.

Summary and Conclusion

The protocols outlined in this document provide a comprehensive framework for evaluating the efficacy of **S 17092** in aged rodent models of cognitive decline. By combining behavioral, biochemical, and electrophysiological approaches, researchers can gain a thorough understanding of the compound's potential as a cognitive enhancer. The provided data from existing studies on **S 17092** offer a benchmark for expected outcomes. Further research is warranted to fully elucidate the effects of **S 17092** on synaptic plasticity in the aging brain.

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References

- 1. S 17092: a prolyl endopeptidase inhibitor as a potential therapeutic drug for memory impairment. Preclinical and clinical studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. S 17092: A Prolyl Endopeptidase Inhibitor as a Potential Therapeutic Drug for Memory Impairment. Preclinical and Clinical Studies - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Radial maze performance in young and aged mice: neurochemical correlates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Further Evidence for a Dissociation Between Different Forms of Mnemonic Expressions in a Mouse Model of Age-related Cognitive Decline: Effects of Tacrine and S 17092, a Novel Prolyl Endopeptidase Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Effects of the prolyl endopeptidase inhibitor S 17092 on cognitive deficits in chronic low dose MPTP-treated monkeys - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Performance by adult rats in sensory-mediated radial arm maze tasks is not impaired and may be transiently enhanced by chronic exposure to ethanol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Krill phosphatidylserine improves learning and memory in Morris water maze in aged rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Aged rats learn Morris Water maze using non-spatial search strategies evidenced by a parameter-based algorithm - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Novel Object Recognition Test for the Investigation of Learning and Memory in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Novel object recognition as a facile behavior test for evaluating drug effects in A β PP/PS1 Alzheimer's disease mouse model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Effect of S 17092, a novel prolyl endopeptidase inhibitor, on substance P and alpha-melanocyte-stimulating hormone breakdown in the rat brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. semanticscholar.org [semanticscholar.org]
- 13. Increased Susceptibility to Induction of Long-Term Depression and Long-Term Potentiation Reversal during Aging - PMC [pmc.ncbi.nlm.nih.gov]
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